

Application Notes and Protocols for N-Carbobenzoxy-L-glutamic acid

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Compound of Interest

Compound Name: *N-Carbobenzoxy-L-glutamic acid*

Cat. No.: B554400

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed safety and handling procedures, experimental protocols, and key data for **N-Carbobenzoxy-L-glutamic acid** (also known as Z-L-glutamic acid or Cbz-L-glutamic acid), a critical reagent in peptide synthesis and drug development.

Section 1: Safety and Handling

N-Carbobenzoxy-L-glutamic acid requires careful handling to ensure laboratory safety. The following procedures are based on standard safety data sheets.

1.1 Hazard Identification and Precautionary Measures

N-Carbobenzoxy-L-glutamic acid is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1]

Precautionary Statements:

- Prevention:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.^[1]
 - Wash hands thoroughly after handling.^[1]
 - Do not eat, drink, or smoke when using this product.^[1]

- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Response:
 - If on skin: Wash with plenty of soap and water.[\[1\]](#)
 - If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[\[1\]](#)
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - If swallowed: Rinse mouth.[\[1\]](#)
 - Take off contaminated clothing and wash it before reuse.[\[1\]](#)

1.2 First Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

1.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Carbon oxides and Nitrogen oxides (NO_x) may be produced during combustion.
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary.

1.4 Accidental Release Measures

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.
- Environmental Precautions: Prevent product from entering drains.
- Containment and Cleaning: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Section 2: Physicochemical Data and Storage

The following table summarizes key quantitative data for **N-Carbobenzoxyl-L-glutamic acid**.

Property	Value
Molecular Formula	C ₁₃ H ₁₅ NO ₆
Molecular Weight	281.26 g/mol
Appearance	White to off-white solid/powder
Melting Point	115-117 °C
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month
Solubility	DMSO: 100 mg/mL (355.54 mM; requires ultrasonic)

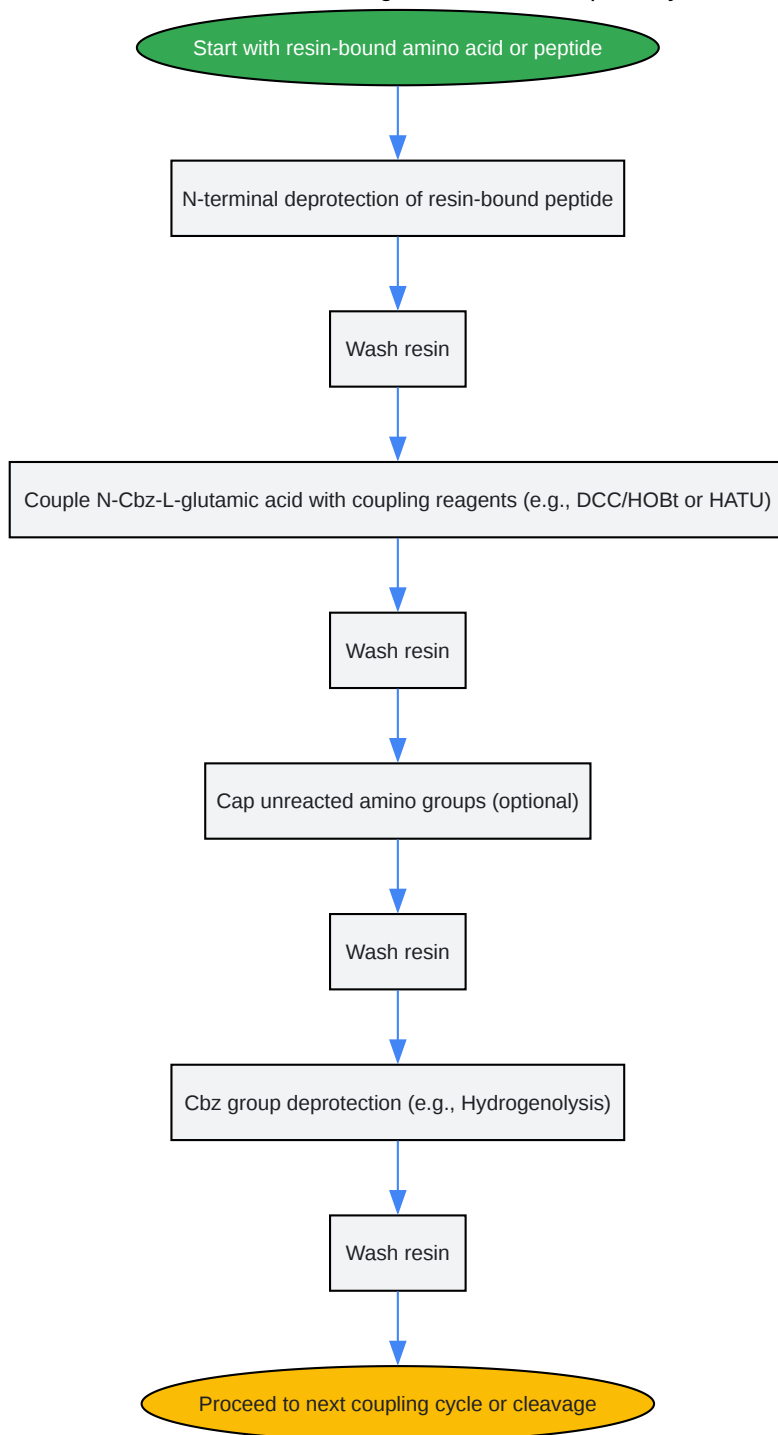
Section 3: Experimental Protocols

N-Carbobenzoxyl-L-glutamic acid is a foundational building block in peptide synthesis, where the carbobenzoxyl (Cbz or Z) group serves as a temporary protecting group for the amine functionality.

3.1 General Workflow for Peptide Synthesis

The following diagram illustrates the general workflow for incorporating an **N-Carbobenzoxyl-L-glutamic acid** residue into a peptide chain, followed by deprotection to allow for further chain elongation.

General Workflow for N-Cbz-L-glutamic acid in Peptide Synthesis



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Workflow for incorporating N-Cbz-L-glutamic acid.

3.2 Protocol for Solution-Phase Peptide Coupling

This protocol describes the coupling of **N-Carbobenzoxy-L-glutamic acid** to an amino acid ester in solution.

Materials:

- **N-Carbobenzoxy-L-glutamic acid**
- Amino acid ester hydrochloride (e.g., Glycine methyl ester hydrochloride)
- Dicyclohexylcarbodiimide (DCC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- Ethyl acetate
- Saturated sodium bicarbonate solution
- 1M Hydrochloric acid
- Brine
- Anhydrous sodium sulfate
- Magnetic stirrer and stir bar
- Round bottom flask
- Separatory funnel

Procedure:

- Dissolve **N-Carbobenzoxy-L-glutamic acid** (1 equivalent) and HOBt (1.1 equivalents) in anhydrous DCM in a round bottom flask.

- Cool the solution to 0°C in an ice bath.
- Add DCC (1.1 equivalents) to the solution and stir for 15 minutes. A white precipitate of dicyclohexylurea (DCU) will form.
- In a separate flask, dissolve the amino acid ester hydrochloride (1.1 equivalents) in DCM and add DIPEA (1.2 equivalents).
- Add the amino acid ester solution to the activated **N-Carbobenzoxy-L-glutamic acid** solution at 0°C.
- Allow the reaction to warm to room temperature and stir overnight.
- Filter the reaction mixture to remove the DCU precipitate.
- Transfer the filtrate to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude protected dipeptide.
- Purify the crude product by column chromatography or recrystallization.

3.3 Protocol for Cbz Group Deprotection (Hydrogenolysis)

This protocol outlines the removal of the Cbz protecting group to liberate the free amine for subsequent reactions.

Materials:

- Cbz-protected peptide
- Palladium on carbon (10% Pd/C)
- Methanol or Ethanol
- Hydrogen gas supply (balloon or hydrogenation apparatus)

- Round bottom flask
- Magnetic stirrer and stir bar
- Celite™

Procedure:

- Dissolve the Cbz-protected peptide in methanol or ethanol in a round bottom flask.
- Carefully add 10% Pd/C (typically 10-20% by weight of the peptide).
- Evacuate the flask and backfill with hydrogen gas. Repeat this process three times.
- Stir the reaction mixture vigorously under a hydrogen atmosphere (a balloon is often sufficient for small-scale reactions) at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, carefully filter the reaction mixture through a pad of Celite™ to remove the Pd/C catalyst. Caution: The catalyst can be pyrophoric; do not allow the filter cake to dry completely.
- Rinse the filter cake with the reaction solvent.
- Combine the filtrates and remove the solvent under reduced pressure to yield the deprotected peptide.

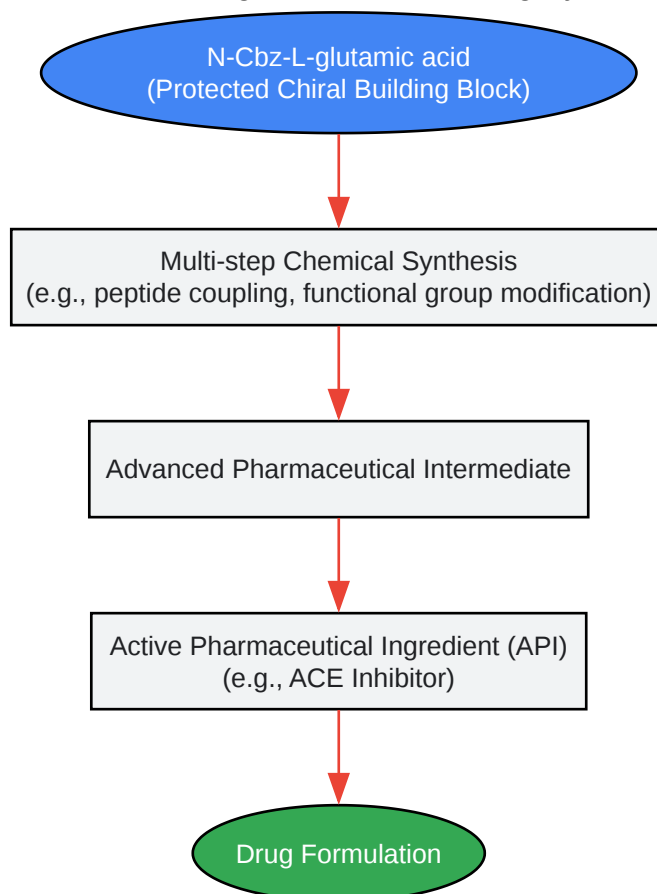
Section 4: Applications in Drug Development

N-Carbobenzoxy-L-glutamic acid and its derivatives are crucial intermediates in the synthesis of various pharmaceuticals. A notable application is in the development of Angiotensin-Converting Enzyme (ACE) inhibitors, which are used to treat hypertension and heart failure. The glutamic acid backbone provides a key structural motif for binding to the active site of the enzyme.

The general synthetic approach involves using **N-Carbobenzoxy-L-glutamic acid** as a chiral starting material to build more complex molecules that mimic the natural substrates of ACE.

The following diagram illustrates the logical relationship of **N-Carbobenzoxy-L-glutamic acid** as a precursor in the synthesis of a therapeutic agent.

Role of N-Cbz-L-glutamic acid in Drug Synthesis



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N-Cbz-L-glutamic acid as a drug precursor.

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References

- 1. Tandem deprotection/coupling for peptide synthesis in water at room temperature - Green Chemistry (RSC Publishing) [pubs.rsc.org]
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